

Dazostinag (TAK-676): Application Notes and Protocols for Cell Culture Studies

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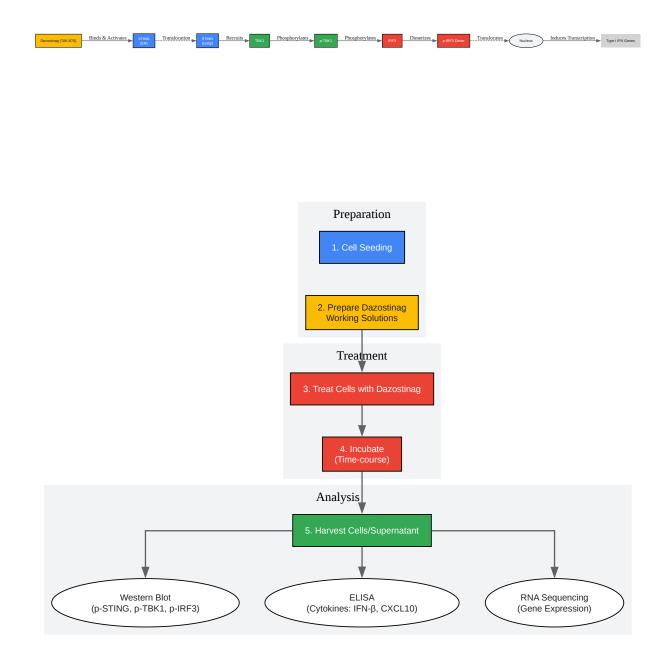
Introduction

Dazostinag (also known as TAK-676) is a potent and selective synthetic agonist of the Stimulator of Interferon Genes (STING) protein.[1][2][3] As a key mediator of innate immunity, STING activation by **Dazostinag** triggers a signaling cascade that culminates in the production of type I interferons (IFNs) and other pro-inflammatory cytokines.[1][2][4] This response can lead to the activation of dendritic cells, natural killer (NK) cells, and T cells, ultimately promoting an anti-tumor immune response.[4][5][6] These application notes provide detailed protocols for utilizing **Dazostinag** in cell culture studies to investigate its biological effects.

Mechanism of Action: The STING Signaling Pathway

Dazostinag activates the STING pathway, initiating a downstream signaling cascade. Upon binding of **Dazostinag**, STING translocates from the endoplasmic reticulum to the Golgi apparatus. This leads to the recruitment and activation of TANK-binding kinase 1 (TBK1), which in turn phosphorylates Interferon Regulatory Factor 3 (IRF3). Phosphorylated IRF3 dimerizes and translocates to the nucleus, where it induces the transcription of genes encoding type I interferons and other inflammatory cytokines.





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